

Conformational Landscape of the 2H-1,4-Oxazine Ring: A Technical Guide

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Compound of Interest

Compound Name: 2H-1,4-Oxazine

CAS No.: 23146-99-8

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Introduction

The **2H-1,4-oxazine** ring system is a core heterocyclic motif present in a variety of biologically active compounds and natural products. Its inherent conformational flexibility plays a pivotal role in dictating molecular shape, which in turn governs interactions with biological targets. A thorough understanding of the conformational preferences of this ring system is therefore crucial for the rational design and development of novel therapeutics. This technical guide provides an in-depth analysis of the conformational properties of the **2H-1,4-oxazine** ring, with a particular focus on its more stable dihydro- derivatives. We will explore both solid-state and solution-phase conformations, leveraging data from X-ray crystallography and Nuclear Magnetic Resonance (NMR) spectroscopy. Detailed experimental protocols and theoretical underpinnings are provided to equip researchers with the necessary tools for their own investigations.

Theoretical Background: Conformations of Six-Membered Heterocycles

Six-membered rings, such as the 5,6-dihydro-**2H-1,4-oxazine** ring, are not planar and adopt a range of puckered conformations to alleviate ring strain. The most common and energetically favorable conformations are the chair, boat, and twist-boat forms.

- **Chair Conformation:** This is typically the most stable conformation, as it minimizes both angular and torsional strain. Substituents on a chair conformation can occupy either axial (perpendicular to the approximate plane of the ring) or equatorial (in the approximate plane of the ring) positions.
- **Boat Conformation:** This is a more flexible and higher-energy conformation than the chair. It suffers from steric hindrance between the "flagpole" substituents and torsional strain along the sides.
- **Twist-Boat (or Skew-Boat) Conformation:** This is an intermediate conformation between the boat and chair forms, and it is often a transition state for chair-to-chair interconversion. It is generally more stable than the boat conformation due to reduced flagpole interactions and torsional strain.

The relative energies of these conformations, and thus the conformational equilibrium, are influenced by the nature and position of substituents on the ring.

Solid-State Conformational Analysis: X-ray Crystallography

X-ray crystallography provides a precise and unambiguous determination of the three-dimensional structure of a molecule in the solid state. This technique allows for the direct measurement of bond lengths, bond angles, and torsion angles, which together define the conformation of the **2H-1,4-oxazine** ring.

A study by Santes et al. on several 2-hydroxy-5,6-dihydro-**2H-1,4-oxazine** derivatives provides valuable crystallographic data.^[1] The key bond lengths and torsion angles for representative compounds are summarized in the tables below.

Table 1: Selected Bond Lengths (Å) for 2-Hydroxy-5,6-dihydro-**2H-1,4-oxazine** Derivatives[1]

Bond	Compound 2c	Compound 2d	Compound 2e
O1-C2	1.410(3)	1.410(4)	1.412(2)
O1-C6	1.404(3)	1.385(4)	1.399(3)
N4-C3	1.424(3)	1.431(5)	1.427(3)
N4-C5	1.270(3)	1.267(4)	1.273(3)
C2-C3	1.467(3)	1.474(5)	1.473(3)
C5-C6	1.519(3)	1.519(5)	1.507(3)

Table 2: Selected Torsion Angles (°) for 2-Hydroxy-5,6-dihydro-**2H-1,4-oxazine** Derivatives[1]

Torsion Angle	Compound 2c	Compound 2d	Compound 2e
C6-O1-C2-C3	-55.2(2)	-55.8(3)	-54.9(2)
O1-C2-C3-N4	33.5(3)	34.6(4)	33.1(2)
C2-C3-N4-C5	-4.6(4)	-5.2(5)	-5.0(3)
C3-N4-C5-C6	-3.1(4)	-2.6(5)	-2.1(3)
N4-C5-C6-O1	24.5(3)	24.1(4)	23.0(3)
C2-O1-C6-C5	5.3(3)	5.0(4)	4.4(2)

The torsion angles observed in these crystal structures indicate that the 5,6-dihydro-**2H-1,4-oxazine** ring in these derivatives adopts a conformation that deviates from a perfect chair, likely a distorted half-chair or envelope conformation. This is influenced by the presence of the double bond and the various substituents.

Solution-Phase Conformational Analysis: NMR Spectroscopy

In solution, molecules are often in a dynamic equilibrium between different conformations. NMR spectroscopy is a powerful tool for studying these conformational equilibria. Vicinal (three-bond) proton-proton coupling constants ($^3J_{HH}$) are particularly informative, as their magnitude is related to the dihedral angle (θ) between the coupled protons, as described by the Karplus equation.^{[2][3]}

A generalized form of the Karplus equation is:

$$^3J_{HH} = A \cos^2\theta + B \cos\theta + C$$

where A, B, and C are empirically derived parameters that depend on factors such as the electronegativity of substituents, bond angles, and bond lengths.^[2]

By measuring the $^3J_{HH}$ values from a 1H NMR spectrum, it is possible to estimate the dihedral angles and thus deduce the preferred conformation of the ring in solution. For a ring undergoing rapid conformational exchange between two chair forms, the observed coupling constant is a weighted average of the coupling constants for each conformer.

While detailed 1H NMR coupling constants for the ring protons of a single, simple 5,6-dihydro-**2H-1,4-oxazine** derivative are not readily available in the surveyed literature, the general methodology for their analysis is well-established.

Experimental Protocols

X-ray Crystallography

A general protocol for obtaining solid-state conformational data via single-crystal X-ray diffraction is as follows:

- **Crystal Growth:** High-quality single crystals of the **2H-1,4-oxazine** derivative are grown, typically by slow evaporation of a saturated solution, vapor diffusion, or slow cooling.
- **Data Collection:** A suitable crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded on a detector as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data are used to solve the phase problem and generate an initial electron density map. The atomic positions are then refined to best fit

the experimental data.

- **Data Analysis:** From the refined structure, precise bond lengths, bond angles, and torsion angles are calculated, defining the conformation of the molecule in the crystal lattice.

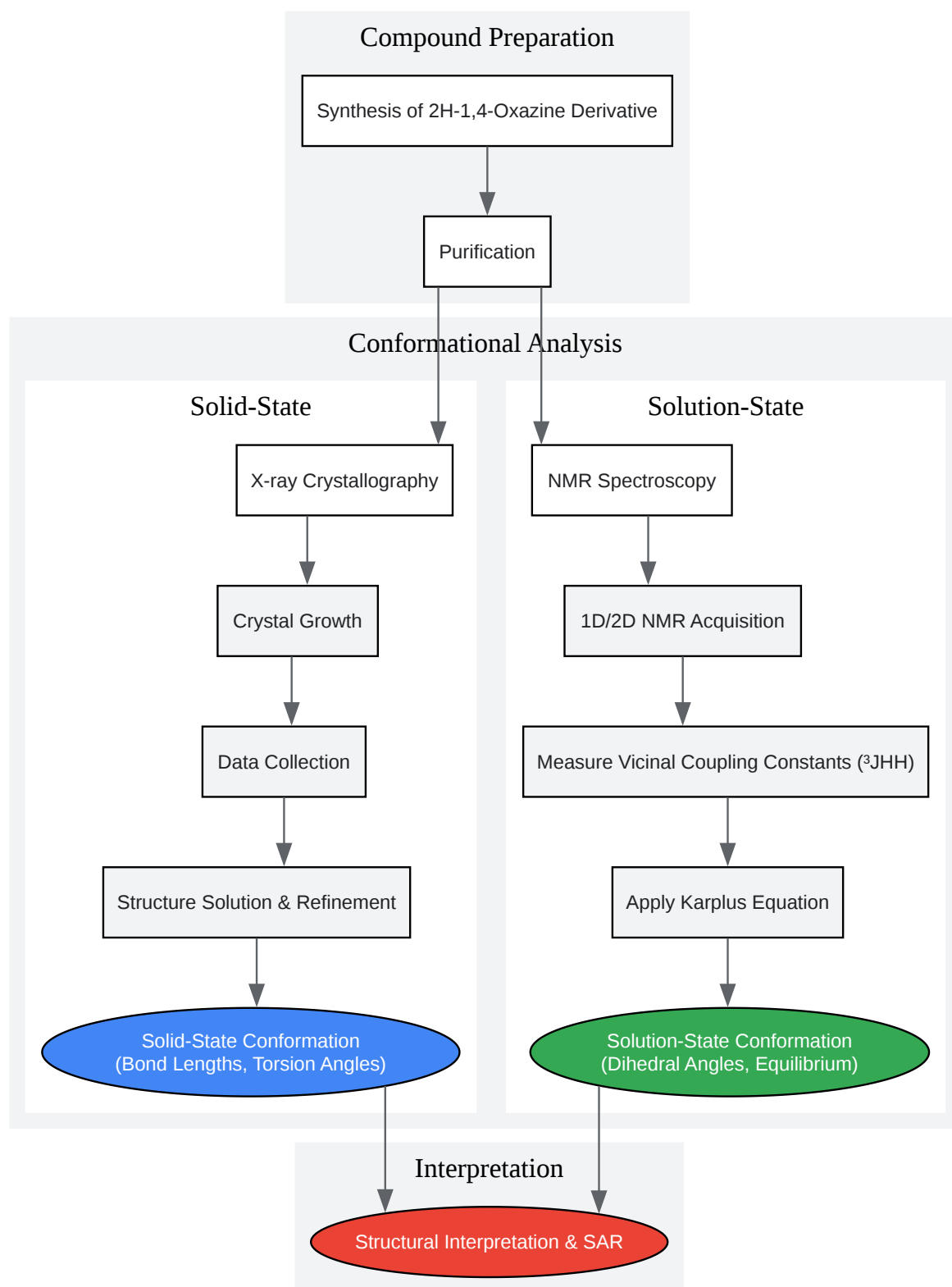
NMR Spectroscopy for Solution-State Conformational Analysis

The following protocol outlines the steps for determining the solution-state conformation of a **2H-1,4-oxazine** derivative using ^1H NMR:

- **Sample Preparation:** A solution of the purified compound is prepared in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- **^1H NMR Spectrum Acquisition:** A high-resolution one-dimensional ^1H NMR spectrum is acquired. It is crucial to achieve good resolution to accurately measure the coupling constants.
- **Spectral Analysis:** The spectrum is processed (Fourier transformation, phasing, and baseline correction). The chemical shifts of the ring protons are assigned, often with the aid of two-dimensional NMR techniques such as COSY (Correlation Spectroscopy).
- **Measurement of Vicinal Coupling Constants ($^3J_{\text{HH}}$):** The splitting patterns of the ring protons are analyzed to extract the vicinal coupling constants.
- **Application of the Karplus Equation:** The experimentally determined $^3J_{\text{HH}}$ values are used in the Karplus equation to estimate the corresponding dihedral angles.
- **Conformational Assignment:** Based on the calculated dihedral angles, a model for the predominant conformation of the **2H-1,4-oxazine** ring in solution is proposed. For conformationally mobile systems, the observed coupling constants can be used to determine the relative populations of the equilibrating conformers.

Visualization of Methodologies

The logical flow of conformational analysis can be visualized as follows:



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Workflow for the Conformational Analysis of the **2H-1,4-Oxazine** Ring.

Conclusion

The conformational analysis of the **2H-1,4-oxazine** ring is a multifaceted endeavor that requires the integration of experimental techniques and theoretical principles. X-ray crystallography provides a static, high-resolution picture of the ring's conformation in the solid state, revealing a preference for distorted half-chair or envelope forms in substituted dihydro-derivatives. NMR spectroscopy, through the analysis of vicinal proton-proton coupling constants and the application of the Karplus equation, offers invaluable insights into the dynamic conformational equilibria that exist in solution. A comprehensive understanding of these conformational preferences is indispensable for medicinal chemists and drug designers seeking to optimize the biological activity of molecules containing the **2H-1,4-oxazine** scaffold. This guide provides a foundational framework and detailed methodologies to aid in these critical investigations.

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References

- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [2. organicchemistrydata.org](https://www.organicchemistrydata.org) [organicchemistrydata.org]
- [3. beilstein-journals.org](https://www.beilstein-journals.org) [beilstein-journals.org]
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